

# Physical and chemical properties of methanesulfonic anhydride

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## Compound of Interest

Compound Name: Methanesulfonic anhydride

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## Methanesulfonic Anhydride: A Comprehensive Technical Guide

**Methanesulfonic anhydride** ( $\text{Ms}_2\text{O}$ ) is a highly reactive and versatile reagent in organic synthesis, serving as the acid anhydride of methanesulfonic acid.[1] It is widely employed as a potent mesylating agent, finding significant application in the fields of pharmaceutical development and fine chemical manufacturing. This technical guide provides an in-depth overview of its core physical and chemical properties, detailed experimental protocols, and key applications for researchers, scientists, and drug development professionals.

### Physical Properties

**Methanesulfonic anhydride** is a white, crystalline solid at room temperature.[1][2] It is characterized by its high reactivity, particularly its sensitivity to moisture, which necessitates careful handling and storage in a cool, dry environment.[3][4] The compound is generally soluble in a variety of aprotic organic solvents, including chloroform, benzene, dimethyl sulfoxide (DMSO), and hot ether.[1][2][5][6]

A summary of its key physical properties is presented in the table below for easy reference and comparison.

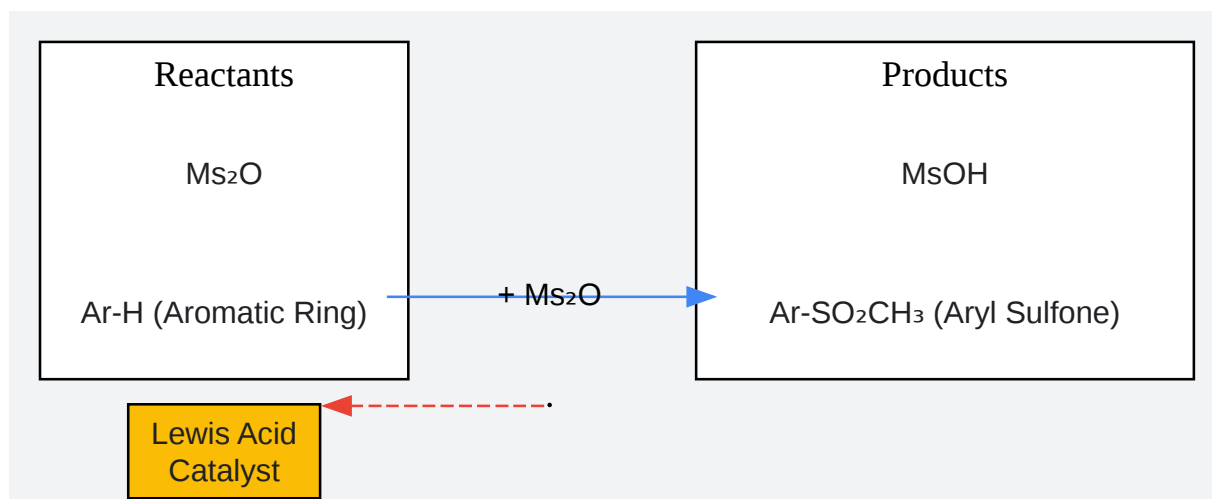
Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>6</sub> O <sub>5</sub> S <sub>2</sub>	[1][2][3][7]
Molar Mass	174.19 g/mol	[1][2][7]
Appearance	White to light brown/gray solid, powder, or crystals	[1][2][8]
Melting Point	64-71 °C (147-160 °F)	[1][2][5][6][8]
Boiling Point	125 °C at 4 mmHg (0.53 kPa) 138 °C at 10 mmHg (1.33 kPa)	[2][8][9]
Density	0.92 - 1.36 g/cm <sup>3</sup>	[1][2][8]
Solubility in Water	Hydrolyzes	[1]
Solubility (Organic)	Soluble in most aprotic organic solvents	[1][2][3][5][6][8]
Vapor Density	3.3 (vs air)	[2][8]

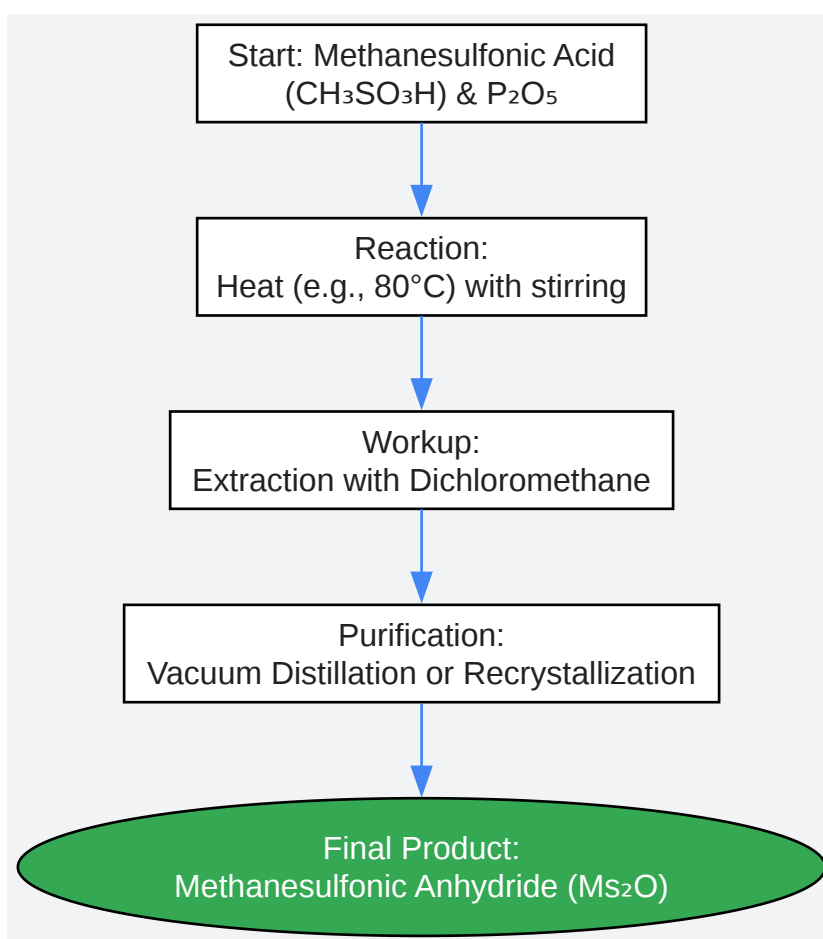
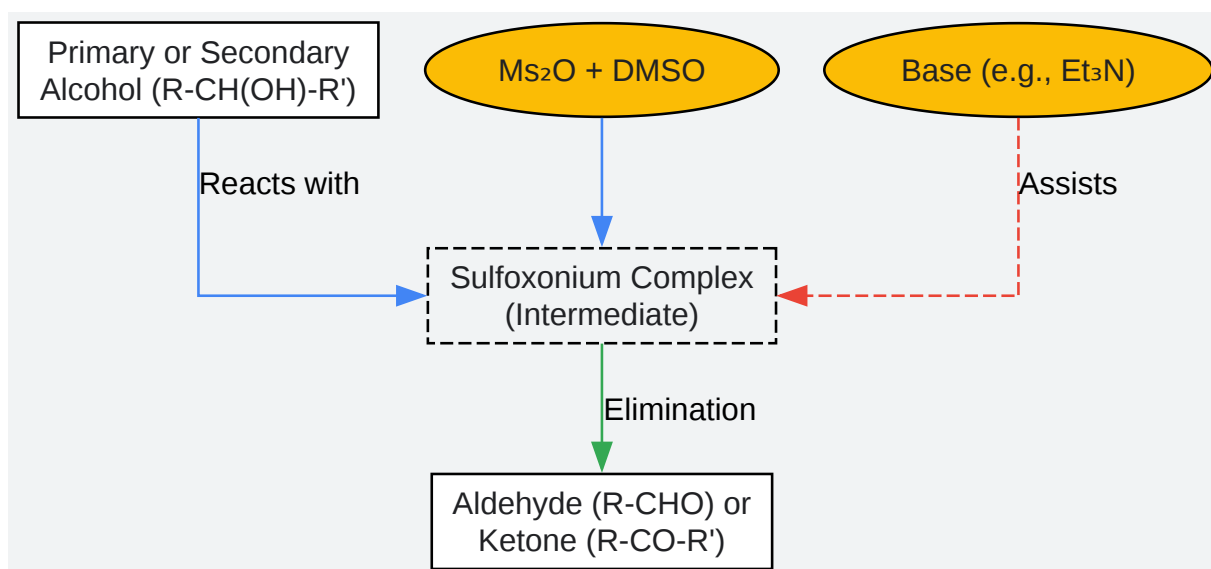
## Chemical Properties and Reactivity

The chemical utility of **methanesulfonic anhydride** stems from its function as a powerful electrophile, making it an excellent reagent for introducing the methanesulfonyl (mesyl) group into various molecules.

### Mesylation of Alcohols

One of the most common applications of **methanesulfonic anhydride** is the conversion of alcohols to their corresponding methanesulfonates (mesylates).[1][4][5] This reaction is typically carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the methanesulfonic acid byproduct. The resulting mesylates are excellent leaving groups in nucleophilic substitution and elimination reactions. A key advantage of using Ms<sub>2</sub>O over methanesulfonyl chloride (MsCl) is the avoidance of chlorinated by-products.[4]





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